

# Z-Ile-NH2: Not a Recognized Tool for Cytoskeletal Dynamics Research

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## Compound of Interest

Compound Name: Z-Ile-NH

Cat. No.: B15287081

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Despite a comprehensive review of available scientific literature and chemical databases, **Z-Ile-NH2** is not a recognized or documented tool for the study of cytoskeletal dynamics.

Researchers, scientists, and drug development professionals should be aware that there is no established body of evidence to support its use in this context.

**Z-Ile-NH2**, chemically known as N-benzyloxycarbonyl-L-isoleucinamide, is a derivative of the amino acid isoleucine. The "Z" group (benzyloxycarbonyl) is a common protecting group used in peptide synthesis. The "-NH2" (amide) group at the C-terminus is also a common feature in synthetic peptides and amino acid derivatives. While such molecules are fundamental in biochemistry and medicinal chemistry, their specific biological activities, particularly in complex cellular processes like cytoskeletal regulation, are not inherent and must be experimentally determined.

Our investigation found no published studies, application notes, or protocols that describe the use of **Z-Ile-NH2** to modulate or investigate the dynamics of the actin or microtubule cytoskeletons. The primary information available for this compound relates to its chemical synthesis and availability from chemical suppliers for research purposes, without specific biological applications being cited.

Therefore, any researcher considering the use of **Z-Ile-NH2** for studying cytoskeletal dynamics should proceed with caution and would be entering into novel and exploratory research. There are no established protocols or expected outcomes based on the current scientific record.

## Recommendations for Researchers

For scientists interested in pharmacological tools to study cytoskeletal dynamics, it is recommended to consult the extensive literature on well-characterized inhibitors and modulators of actin and microtubule function. Examples of such established tools include:

- Actin Polymerization Inhibitors: Cytochalasins, Latrunculins
- Actin Filament Stabilizers: Phalloidin, Jasplakinolide
- Microtubule Polymerization Inhibitors: Colchicine, Nocodazole, Vinblastine, Vincristine
- Microtubule Stabilizers: Paclitaxel (Taxol), Docetaxel

These compounds have well-defined mechanisms of action and their effects on cytoskeletal organization and cellular processes have been extensively documented, providing a solid foundation for experimental design and data interpretation.

In conclusion, the topic of "Z-Ile-NH<sub>2</sub> as a tool for studying cytoskeletal dynamics" appears to be unfounded in the current scientific literature. Researchers are advised to rely on established and validated chemical probes for their investigations into the intricate workings of the cytoskeleton.

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